

# Spectroscopic Elucidation of 3-Bromo-2-methylphenol: A Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 3-Bromo-2-methylphenol

Cat. No.: B2813115

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This guide provides an in-depth analysis of the spectroscopic data for **3-Bromo-2-methylphenol** (CAS No. 7766-23-6), a key intermediate in the synthesis of pharmaceuticals and other fine chemicals.<sup>[1]</sup> A multi-technique approach employing Nuclear Magnetic Resonance (NMR) spectroscopy, Fourier-Transform Infrared (FT-IR) spectroscopy, and Mass Spectrometry (MS) is essential for the unambiguous structural confirmation and purity assessment of this molecule. This document is intended for researchers and professionals in drug development and chemical synthesis, offering both foundational principles and field-proven insights into the interpretation of the spectral data.

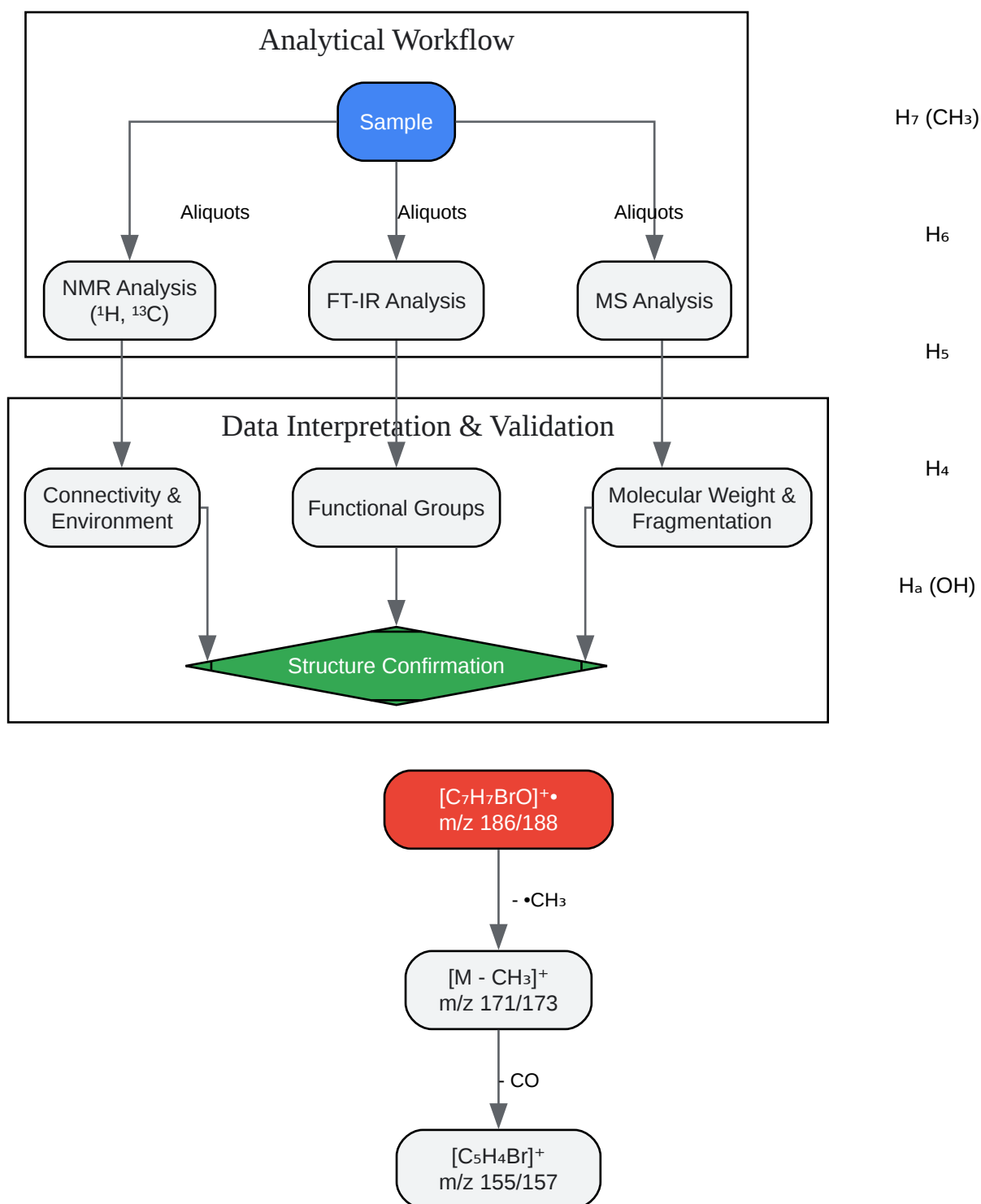
## Molecular Structure and Analytical Strategy

The structural integrity of a synthetic intermediate is paramount to the success of a multi-step synthesis. For **3-Bromo-2-methylphenol**, a substituted aromatic compound, each spectroscopic technique provides a unique piece of the structural puzzle.

- **NMR Spectroscopy ( $^1\text{H}$  and  $^{13}\text{C}$ ):** Reveals the carbon-hydrogen framework, including the number of unique proton and carbon environments, their connectivity, and the electronic effects of the substituents (-OH, -Br, -CH<sub>3</sub>) on the aromatic ring.
- **FT-IR Spectroscopy:** Identifies the functional groups present in the molecule by detecting their characteristic vibrational frequencies. For this molecule, we anticipate signals for the hydroxyl group, the aromatic ring, and the carbon-halogen bond.

- Mass Spectrometry: Determines the molecular weight and provides information about the molecule's fragmentation pattern, which can further confirm its structure. The presence of bromine, with its distinct isotopic signature, is a key feature to be observed.

The following workflow diagram illustrates the logical process for comprehensive spectroscopic analysis.



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## References

- 1. a2bchem.com [a2bchem.com]
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### Contact

Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

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